

Essential Safety and Logistics for Handling 2-Acetylfluorene

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Compound of Interest

Compound Name: 2-Acetylfluorene

Cat. No.: B1664035

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This guide provides crucial procedural information for the safe handling and disposal of **2-Acetylfluorene**, tailored for researchers, scientists, and drug development professionals. Following these protocols is essential for minimizing risks and ensuring a safe laboratory environment.

Physical and Chemical Properties

Understanding the properties of **2-Acetylfluorene** is the first step in safe handling. Key quantitative data are summarized below.

Property	Value	Citations
Molecular Weight	208.26 g/mol	[1] [2]
Melting Point	128-129 °C	[2]
Form	Powder to crystal	[2] [3]
Water Solubility	1 g/L (at 20 °C)	[2] [4]
Flash Point	217 °C	[2]
Assay	98%	

Operational Plan: Handling Procedures

2-Acetylfluorene is classified as harmful if swallowed and causes skin, eye, and respiratory irritation[1][2]. Adherence to the following personal protective equipment (PPE) and handling guidelines is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate exposure risks. The following equipment must be worn at all times when handling **2-Acetylfluorene**.

Equipment	Specification	Citations
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield is recommended for splash protection.	[3][5]
Skin Protection	Appropriate protective gloves (e.g., Nitrile) and clothing to prevent skin exposure.	[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask type N95 (US), is required if exposure limits are exceeded or if irritation is experienced.	[3]

Step-by-Step Handling Protocol

- Preparation & Engineering Controls:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood[3].
 - Work in a well-ventilated area. Use a chemical fume hood or other appropriate exhaust ventilation to minimize dust inhalation[3].

- Handling the Compound:
 - As **2-Acetylfluorene** is a powder, avoid creating dust.
 - Do not breathe dust or vapors[3].
 - Avoid contact with eyes, skin, and clothing[3][4].
 - Wash hands and any exposed skin thoroughly after handling[3].
 - Do not eat, drink, or smoke in the handling area[3].
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated place[2][3][4].
 - Keep away from strong oxidizing agents[2][4].

First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention[3][6].
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention[3][6].
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention[3].
- If Swallowed: Call a physician or poison control center immediately. Rinse mouth with water. Do not induce vomiting[3][6].

Disposal Plan

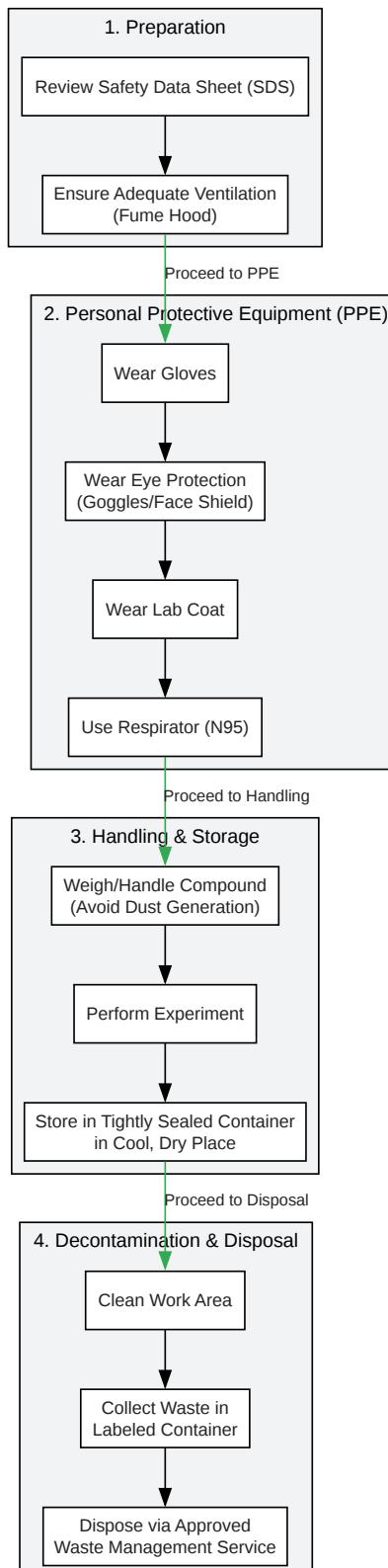
Proper disposal of **2-Acetylfluorene** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Disposal

- Containment:
 - For spills, sweep up the solid material and shovel it into a suitable, labeled container for disposal[3]. Avoid generating dust.
 - Do not allow the chemical to enter drains or waterways.
- Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant[3].
 - All chemical waste must be handled according to local, state, and federal regulations.
 - Organic solvent waste should be collected in specifically labeled containers, separating halogenated from non-halogenated solvents where required[7].

Workflow Visualization

The following diagram illustrates the logical workflow for safely handling **2-Acetylfluorene**, from initial preparation to final disposal.

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